GAK Inhibitor 49: Application Notes and Protocols for Cell-Based Assays

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Compound of Interest

Compound Name:	*GAK inhibitor 49*
Cat. No.:	*B3342737*

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Introduction

Cyclin G-associated kinase (GAK) is a serine/threonine kinase that plays a crucial role in clathrin-mediated endocytosis and intracellular vesicle trafficking. Its involvement in various cellular processes, including viral entry, cell cycle regulation, and cancer progression, has made it a compelling target for therapeutic intervention. **GAK inhibitor 49** is a potent, selective, and ATP-competitive inhibitor of GAK with a cellular half-maximal inhibitory concentration (IC50) of 56 nM.[1][2][3] These application notes provide detailed protocols for utilizing **GAK inhibitor 49** in various cell-based assays to investigate its biological effects.

Data Presentation

The following tables summarize the quantitative data for **GAK inhibitor 49** in various assays.

Table 1: In Vitro and Cellular Potency of **GAK Inhibitor 49**

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Parameter	Value	Reference
Ki	0.54 nM	[2][3]
Cell IC50	56 nM	[1][2][3]

Table 2: Cellular Activity of **GAK Inhibitor 49** in Specific Assays

Assay	Cell Line	Endpoint	Reported Activity
Anti-Hepatitis C Virus (HCV) Activity	Huh-7.5	Inhibition of HCV entry and assembly	Potent inhibition
Anti-Dengue Virus Activity	Huh7	Inhibition of viral infection	Antiviral activity
Prostate Cancer Cell Growth Inhibition	22Rv1, LNCaP	Inhibition of cell proliferation	Robust growth blockage
Target Engagement	HEK293	GAK binding	Direct target engagement

Signaling Pathway

GAK plays a pivotal role in the regulation of clathrin-mediated endocytosis. It phosphorylates the μ1 subunit of the AP-1 and the μ2 subunit of the AP-2 adaptor protein complexes, which is a critical step for the uncoating of clathrin-coated vesicles. Inhibition of GAK disrupts this process, leading to the accumulation of clathrin-coated vesicles and subsequent impairment of intracellular trafficking. This mechanism underlies its antiviral activity, as many viruses exploit this pathway for cellular entry.

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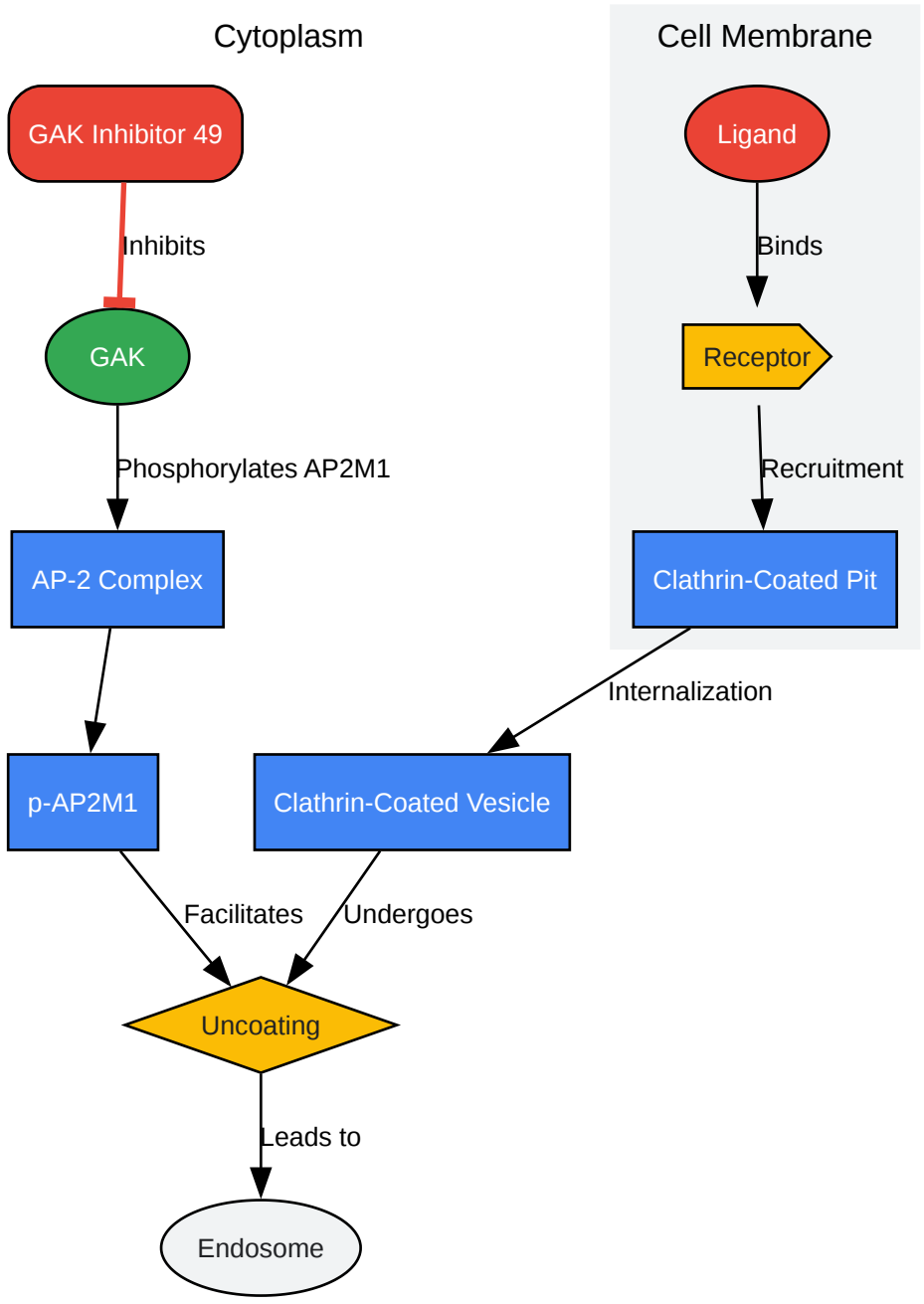
GAK Signaling in Clathrin-Mediated Endocytosis





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